

Purity Assessment of Commercially Available 2-Bromo-4-methylphenol: A Comparative Guide

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Compound of Interest

Compound Name: 2-Bromo-4-methylphenol

Cat. No.: B149215

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For researchers, scientists, and professionals in drug development, the purity of starting materials and intermediates is paramount to the reliability and reproducibility of experimental results and the quality of the final product. **2-Bromo-4-methylphenol** is a key building block in the synthesis of various pharmaceutical compounds and specialty chemicals. This guide provides a comprehensive comparison of the purity of commercially available **2-Bromo-4-methylphenol** from various hypothetical suppliers and details the experimental protocols for its rigorous purity assessment.

Commercial Supplier Purity Comparison

The purity of **2-Bromo-4-methylphenol** can vary between suppliers, impacting experimental outcomes. Below is a summary of hypothetical commercially available grades of this compound, with purity claims and common potential impurities noted. The primary impurities often arise from the synthesis process, which typically involves the bromination of p-cresol.[1][2][3][4] Incomplete reaction can leave residual p-cresol, while over-bromination can result in the formation of 2,6-dibromo-4-methylphenol.[3]

Supplier	Product Number	Lot Number	Claimed Purity (%)	Potential Impurities	Analytical Method
Supplier A	A123	A123-001	>99.5	p-cresol, 2,6-dibromo-4-methylphenol	HPLC
Supplier B	B456	B456-002	98	p-cresol, other brominated phenols	GC-MS
Supplier C	C789	C789-003	99	Unspecified	NMR
Supplier D	D012	D012-004	>99.0	Water, residual solvents	Karl Fischer, GC

Experimental Protocols for Purity Assessment

To independently verify the purity of commercially supplied **2-Bromo-4-methylphenol**, a multi-pronged analytical approach is recommended, employing High-Performance Liquid Chromatography (HPLC), Gas Chromatography-Mass Spectrometry (GC-MS), and Nuclear Magnetic Resonance (NMR) spectroscopy.

High-Performance Liquid Chromatography (HPLC)

HPLC is a sensitive method for quantifying the purity of **2-Bromo-4-methylphenol** and detecting non-volatile impurities.

Instrumentation and Conditions:

- System: Agilent 1260 Infinity II LC System or equivalent
- Column: C18 reverse-phase column (e.g., ZORBAX Eclipse Plus C18, 4.6 x 150 mm, 5 µm)
- Mobile Phase: Isocratic elution with a mixture of acetonitrile and water (e.g., 60:40 v/v) with 0.1% formic acid.

- Flow Rate: 1.0 mL/min
- Column Temperature: 30 °C
- Detection: UV detector at 280 nm
- Injection Volume: 10 µL
- Sample Preparation: Prepare a 1 mg/mL solution of **2-Bromo-4-methylphenol** in the mobile phase.

Procedure:

- Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
- Inject a blank (mobile phase) to ensure no system contamination.
- Inject the prepared sample solution.
- Analyze the resulting chromatogram to determine the area percent of the main peak corresponding to **2-Bromo-4-methylphenol** and any impurity peaks.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for identifying and quantifying volatile impurities.

Instrumentation and Conditions:

- System: Agilent 8890 GC System coupled with a 5977B MSD or equivalent
- Column: HP-5ms capillary column (30 m x 0.25 mm, 0.25 µm film thickness)
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min
- Inlet Temperature: 250 °C
- Oven Temperature Program:
 - Initial temperature: 80 °C, hold for 2 minutes

- Ramp: 10 °C/min to 250 °C
- Hold: 5 minutes at 250 °C
- MSD Transfer Line Temperature: 280 °C
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Mass Range: m/z 40-400
- Sample Preparation: Prepare a 1 mg/mL solution of **2-Bromo-4-methylphenol** in dichloromethane.

Procedure:

- Inject the prepared sample solution into the GC-MS system.
- Acquire the total ion chromatogram (TIC) and mass spectra.
- Identify the main peak of **2-Bromo-4-methylphenol** and any impurity peaks by comparing their mass spectra with a reference library (e.g., NIST).[5]
- Quantify the relative amounts of impurities based on their peak areas in the TIC.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR spectroscopy provides detailed structural information and can be used for quantitative analysis (qNMR) with an internal standard.

Instrumentation and Conditions:

- System: Bruker Avance III HD 400 MHz spectrometer or equivalent
- Solvent: Chloroform-d (CDCl₃)
- Internal Standard (for qNMR): Maleic acid or another suitable standard with a known purity and non-overlapping signals.
- ¹H NMR Parameters:

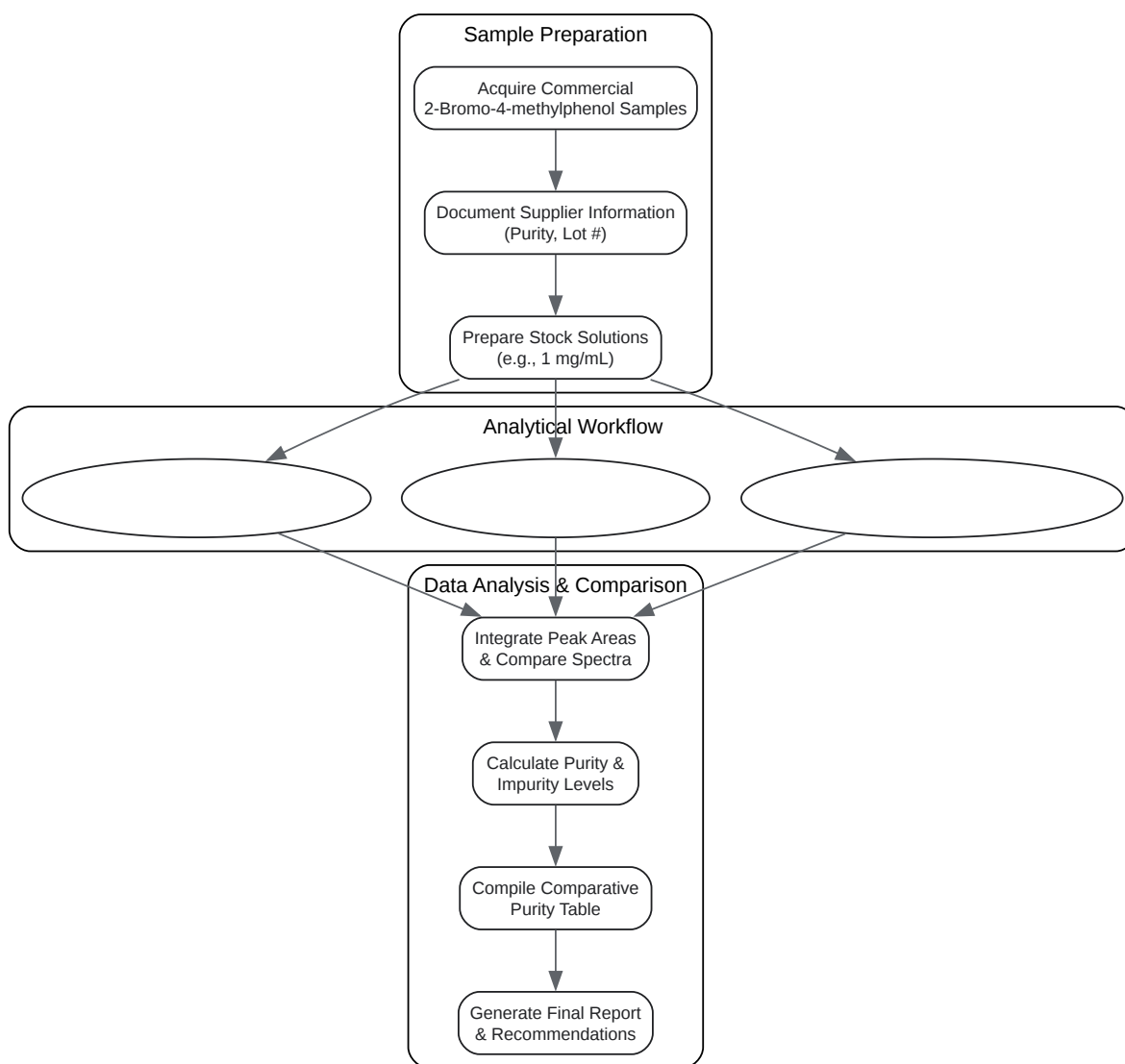
- Pulse Program: zg30
- Number of Scans: 16
- Relaxation Delay (D1): 5 seconds
- ^{13}C NMR Parameters:
 - Pulse Program: zgpg30
 - Number of Scans: 1024

Procedure:

- Accurately weigh a known amount of **2-Bromo-4-methylphenol** and the internal standard into an NMR tube.
- Dissolve the sample in CDCl_3 .
- Acquire the ^1H NMR spectrum.
- Integrate the signals corresponding to **2-Bromo-4-methylphenol** and the internal standard.
- Calculate the purity of **2-Bromo-4-methylphenol** based on the integral values and the weights of the sample and internal standard.
- Acquire the ^{13}C NMR spectrum to confirm the carbon skeleton and detect any major structural impurities.

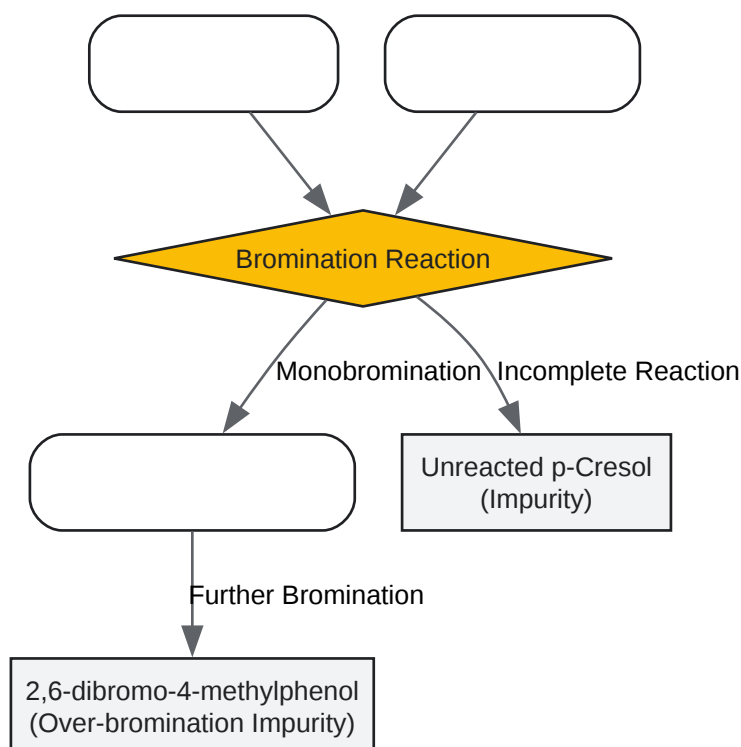
Visualizing the Process

To further clarify the experimental and logical frameworks, the following diagrams have been generated.



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Caption: Experimental workflow for the purity assessment of **2-Bromo-4-methylphenol**.



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Caption: Synthetic origin of common impurities in **2-Bromo-4-methylphenol**.

Conclusion

The purity of **2-Bromo-4-methylphenol** is a critical factor that can influence the success of research and development projects. While commercial suppliers provide certificates of analysis, independent verification is crucial for quality assurance. The analytical methods detailed in this guide—HPLC, GC-MS, and NMR spectroscopy—provide a robust framework for a comprehensive purity assessment. By employing these techniques, researchers can confidently select the highest quality reagents for their work, ensuring the integrity and validity of their results.

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